

An In-depth Technical Guide to the Physical Properties of o-Isopropenyltoluene

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Compound of Interest

Compound Name: *o*-Isopropenyltoluene

Cat. No.: B1582527

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Introduction: Understanding o-Isopropenyltoluene

o-Isopropenyltoluene (CAS No. 7399-49-7), also known as 2-isopropenyltoluene or α , α -dimethylstyrene, is an aromatic hydrocarbon of significant interest in organic synthesis, particularly as an intermediate and monomer in the production of polymers and resins.^[1] Its molecular structure, featuring a toluene backbone with an isopropenyl group at the ortho position, imparts specific physical and chemical properties that are critical for its application in research and drug development.^[1] This guide provides a comprehensive overview of the core physical properties of **o-isopropenyltoluene**, details rigorous experimental protocols for their validation, and offers insights into the scientific principles underpinning these measurements.

The accurate characterization of a compound's physical properties is a cornerstone of chemical research. It not only confirms the identity and purity of a substance but also informs its handling, storage, and application in complex synthetic pathways. For researchers and drug development professionals, a precise understanding of properties such as boiling point, density, and refractive index is indispensable for process optimization, reaction monitoring, and ensuring batch-to-batch consistency.

Core Physicochemical Characteristics

A summary of the fundamental properties of **o-isopropenyltoluene** is presented below. These values serve as a baseline for experimental verification.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_{12}$	[2]
Molecular Weight	132.2023 g/mol	[2] [3]
CAS Number	7399-49-7	[2] [3]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Aromatic	[1]
Solubility	Insoluble in water; Soluble in organic solvents	[1]

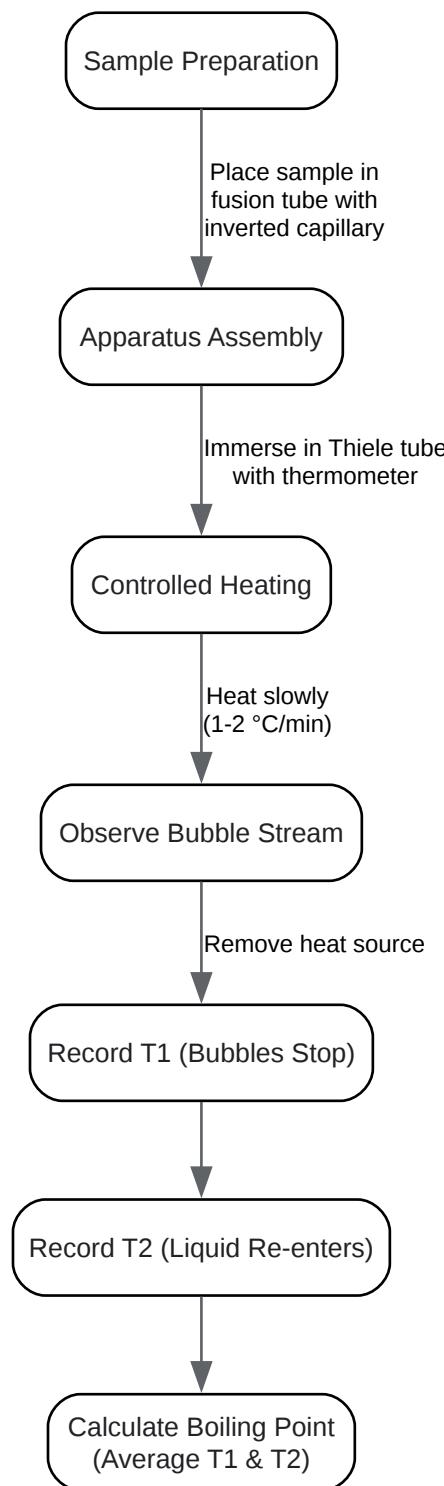
Section 1: Boiling Point Determination

The boiling point is a critical indicator of a liquid's volatility and purity. For **o-isopropenyltoluene**, literature values vary, often due to measurements being taken at different pressures. The reported boiling point at atmospheric pressure ranges from 168 °C to 175 °C (441-448 K).[\[4\]](#) A value of 54 °C at a reduced pressure of 11 mm Hg has also been reported.[\[5\]](#) This significant depression of the boiling point under vacuum is a key consideration for purification via vacuum distillation, a technique often employed to prevent thermal degradation of sensitive organic compounds.

Causality in Experimental Choice: The Capillary Method

For determining the boiling point of small-scale research samples, the capillary method (or Siwoloboff method) is highly advantageous. It is a microscale technique, requiring only a few drops of the sample, which is ideal when working with valuable or newly synthesized materials. This method determines the temperature at which the vapor pressure of the liquid equals the applied atmospheric pressure, providing a sharp and reliable measurement.

Workflow for Boiling Point Determination

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Caption: Workflow for microscale boiling point determination.

Detailed Experimental Protocol

- Preparation: Seal one end of a glass capillary tube (approx. 10 cm long) by heating it in the flame of a Bunsen burner.
- Sample Loading: Place 5-6 drops of **o-isopropenyltoluene** into a small fusion tube.
- Capillary Placement: Drop the sealed capillary tube into the fusion tube with the open end downwards.
- Apparatus Setup: Attach the fusion tube to a thermometer using a rubber band or wire. The bottom of the fusion tube should be level with the thermometer bulb.
- Heating: Suspend the assembly in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil or silicone oil). Ensure the heating liquid level is above the sample.
- Observation (Heating Phase): Heat the Thiele tube gently and slowly with a micro-burner. As the temperature approaches the expected boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- Observation (Cooling Phase): Remove the heat source. The stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to re-enter the capillary tube is the boiling point of the sample. Record this temperature.
- Validation: For highest accuracy, allow the apparatus to cool slightly and repeat the heating/cooling cycle to obtain a consistent reading.

Section 2: Density Measurement

Density is a fundamental physical property defined as mass per unit volume. It is temperature-dependent and serves as a useful parameter for substance identification and for calculating mass from a known volume. The reported density for **o-isopropenyltoluene** is 0.894 g/mL at 25 °C.^[5]

Causality in Experimental Choice: Gravimetric Method

A straightforward and reliable method for determining the density of a liquid is the gravimetric method using a calibrated volumetric flask or pycnometer. For most research labs, using a standard graduated cylinder or volumetric pipette with an analytical balance provides sufficient

accuracy. The key to this method's trustworthiness is the precision of the mass and volume measurements and, critically, the control of temperature, as density varies with thermal expansion.

Detailed Experimental Protocol

- Tare Mass: Place a clean, dry 10 mL graduated cylinder on an analytical balance and tare its mass to zero.
- Volume Measurement: Carefully add **o-isopropenyltoluene** to the graduated cylinder until the bottom of the meniscus is exactly on the 10 mL mark. Ensure the reading is taken at eye level to avoid parallax error.
- Gross Mass: Place the graduated cylinder containing the sample back on the analytical balance and record the mass.
- Temperature Control: Measure and record the temperature of the sample, as density is temperature-dependent.
- Calculation: Calculate the density using the formula: Density (ρ) = Mass (m) / Volume (V)
- Replication: For self-validation, repeat the measurement at least three times and calculate the average density. Ensure the cylinder is cleaned and dried between measurements.

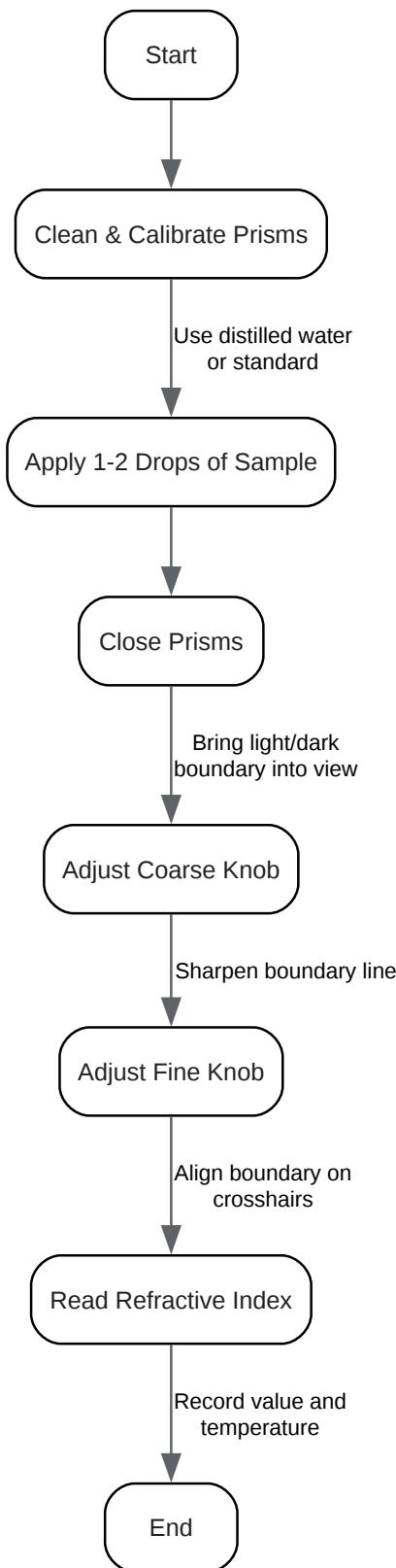
Section 3: Refractive Index Determination

The refractive index (n) of a substance is a dimensionless number that describes how fast light travels through the material. It is a highly characteristic property that is sensitive to temperature, the wavelength of light used, and the presence of impurities. The reported refractive index for **o-isopropenyltoluene** is 1.515 at 20 °C using the sodium D-line (n^{20}/D).[5]

Causality in Experimental Choice: Abbe Refractometer

The Abbe refractometer is the standard instrument for measuring the refractive index of liquids in a research setting. It requires only a small sample volume, offers high precision, and often includes integrated temperature control, which is crucial for accuracy. The instrument directly measures the critical angle of refraction between the sample and a prism of known high refractive index, from which it calculates the sample's refractive index.

Workflow for Refractive Index Measurement



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Caption: Standard operating procedure for an Abbe refractometer.

Detailed Experimental Protocol

- Calibration: Turn on the refractometer's light source. Clean the surfaces of the main and auxiliary prisms with a soft tissue moistened with ethanol or acetone and allow them to dry completely. Calibrate the instrument using a standard of known refractive index (e.g., distilled water, $n^{20}/D = 1.3330$).
- Sample Application: Using a pipette, place 2-3 drops of **o-isopropenyltoluene** onto the surface of the main prism.
- Measurement: Close the auxiliary prism gently but firmly. The liquid will spread to form a thin film.
- Viewing: Look through the eyepiece. Turn the coarse adjustment knob until the field of view shows a distinct light and dark region.
- Refinement: Turn the fine adjustment knob to eliminate any color fringe at the boundary, making the dividing line sharp and clear.
- Reading: Adjust the measurement knob to center the sharp boundary line precisely on the crosshairs in the eyepiece.
- Record Value: Read the refractive index value from the instrument's scale. Record the temperature from the integrated thermometer.

Section 4: Spectroscopic & Safety Profile

Spectroscopic Identification

While not strictly physical properties, spectroscopic data are essential for the unambiguous identification and characterization of **o-isopropenyltoluene**.

- ^1H NMR (Proton Nuclear Magnetic Resonance): The spectrum is expected to show signals corresponding to the aromatic protons (in the ~7.0-7.5 ppm region), two singlets for the vinylic protons of the isopropenyl group (~5.0-5.5 ppm), a singlet for the isopropenyl methyl group (~2.1 ppm), and a singlet for the ortho-methyl group (~2.3 ppm).

- IR (Infrared) Spectroscopy: Key absorption bands will confirm the presence of functional groups. Expect C-H stretching from the aromatic ring and alkene C=C-H bonds just above 3000 cm^{-1} .^[6] Aromatic C=C stretching vibrations will appear in the $1600\text{-}1400\text{ cm}^{-1}$ region, and the alkene C=C stretch should be visible around $1630\text{-}1680\text{ cm}^{-1}$.^[6]
- Mass Spectrometry (MS): The electron ionization (EI) mass spectrum should show a molecular ion peak (M^+) at $m/z = 132$, corresponding to the molecular weight.^[6] A prominent peak at $m/z = 117$, resulting from the loss of a methyl group ($[M-15]^+$), is also characteristic.

Safety and Handling

As a flammable and irritant compound, proper handling of **o-isopropenyltoluene** is paramount for laboratory safety.

- Hazards: Flammable liquid and vapor. Causes skin irritation and serious eye irritation.^[6]
- Handling: Use only in a well-ventilated area, preferably within a chemical fume hood. Keep away from heat, sparks, open flames, and hot surfaces.^[1] Ground/bond container and receiving equipment to prevent static discharge. Use non-sparking tools.
- Personal Protective Equipment (PPE): Wear protective gloves (e.g., nitrile), safety glasses with side shields or goggles, and a flame-retardant lab coat.
- Storage: Store in a cool, well-ventilated place in a tightly closed container. Some commercial preparations are stabilized with BHT to prevent polymerization.^[1]

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